

# Physical and chemical properties of 2-(Oxolan-3-ylmethoxy)oxane

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## Compound of Interest

Compound Name: 2-(Oxolan-3-ylmethoxy)oxane

Cat. No.: B15182274

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## An In-Depth Technical Guide to 2-(Oxolan-3-ylmethoxy)oxane

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**2-(Oxolan-3-ylmethoxy)oxane**, a heterocyclic ether, presents a unique structural motif combining both an oxolane (tetrahydrofuran) and an oxane (tetrahydropyran) ring system. This guide provides a comprehensive overview of its known physical and chemical properties. However, it is important to note that publicly available experimental data on this specific compound is limited. Much of the information presented herein is based on computational predictions and general chemical principles derived from its constituent functional groups. This document aims to serve as a foundational resource, highlighting areas where further experimental investigation is critically needed.

### Chemical and Physical Properties

Quantitative experimental data for **2-(Oxolan-3-ylmethoxy)oxane** regarding properties such as boiling point, melting point, and density are not readily available in published literature. The data presented below is primarily sourced from computational predictions.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>18</sub> O <sub>3</sub>	PubChem[1]
Molecular Weight	186.25 g/mol	PubChem[1]
IUPAC Name	2-(oxolan-3-ylmethoxy)oxane	PubChem[1]
CAS Number	76742-53-5	PubChem[1]
Topological Polar Surface Area	27.7 Å <sup>2</sup>	PubChem[1]
Complexity	149	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	3	PubChem[1]
Rotatable Bond Count	3	PubChem[1]

## Chemical Structure and Reactivity

**2-(Oxolan-3-ylmethoxy)oxane** is characterized by the presence of two cyclic ether rings linked by a methylene ether bridge. The structure consists of a saturated five-membered oxolane ring and a six-membered oxane ring.

**General Reactivity:** The chemical behavior of this molecule is dictated by its ether linkages. Ethers are generally stable compounds but can undergo cleavage under harsh conditions, typically in the presence of strong acids (e.g., HBr, HI). The oxygen atoms possess lone pairs of electrons, allowing them to act as hydrogen bond acceptors and Lewis bases.

Due to the lack of specific experimental studies on this compound, a detailed description of its reactivity profile is not possible. However, based on its structure, potential reactions could include:

- **Ether Cleavage:** Reaction with strong acids could lead to the opening of one or both cyclic ether rings.

- Oxidation: The methylene groups adjacent to the ether oxygens could be susceptible to oxidation under strong oxidizing conditions.

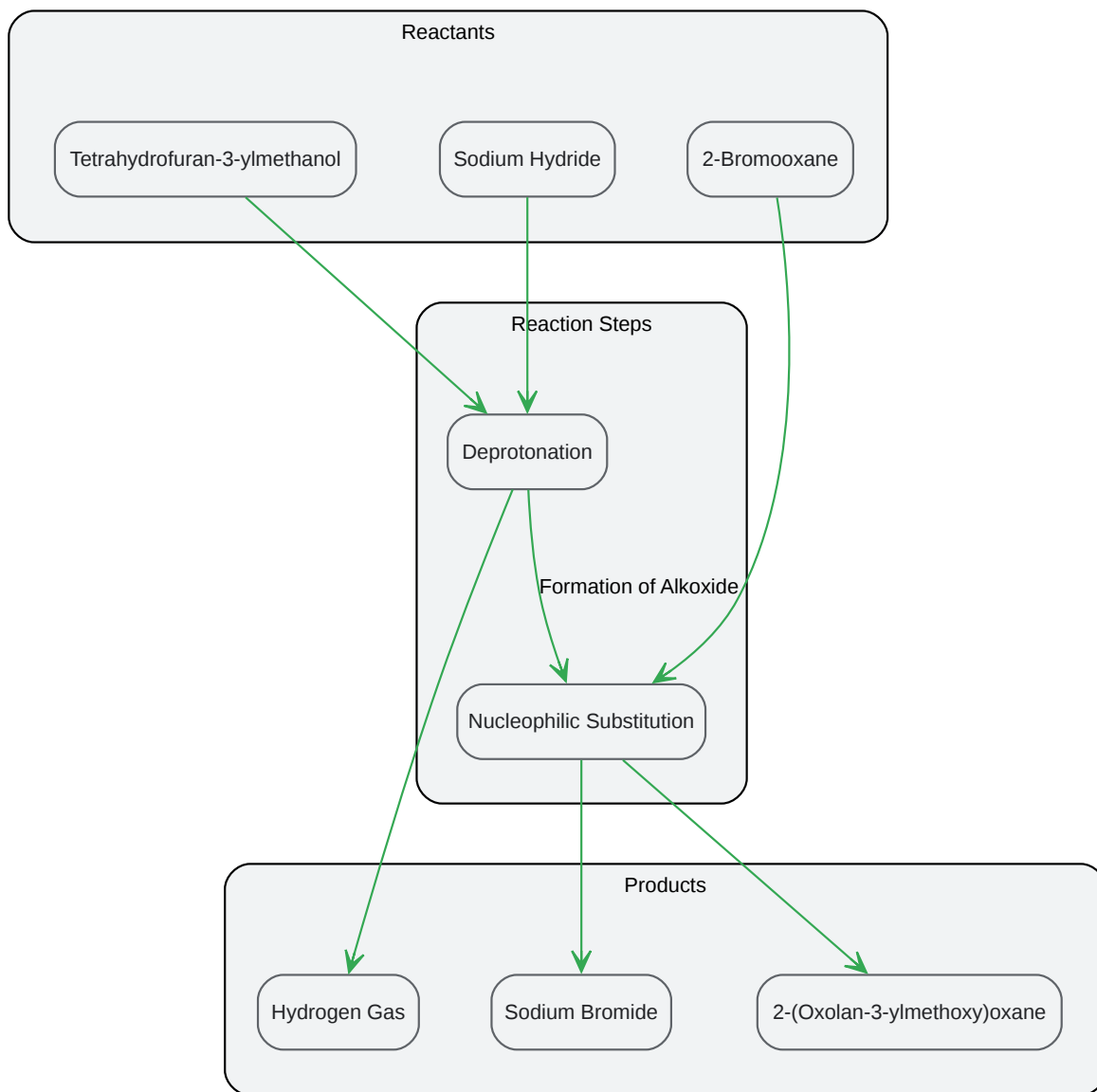
## Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis, purification, and analysis of **2-(Oxolan-3-ylmethoxy)oxane** are not currently available in the public domain.

## General Synthetic Approach (Hypothetical)

A plausible synthetic route could involve the Williamson ether synthesis. This would entail the reaction of an alkoxide with a suitable alkyl halide. For instance, the sodium salt of tetrahydrofuran-3-ylmethanol could be reacted with 2-bromooxane.

Hypothetical Synthesis Workflow:



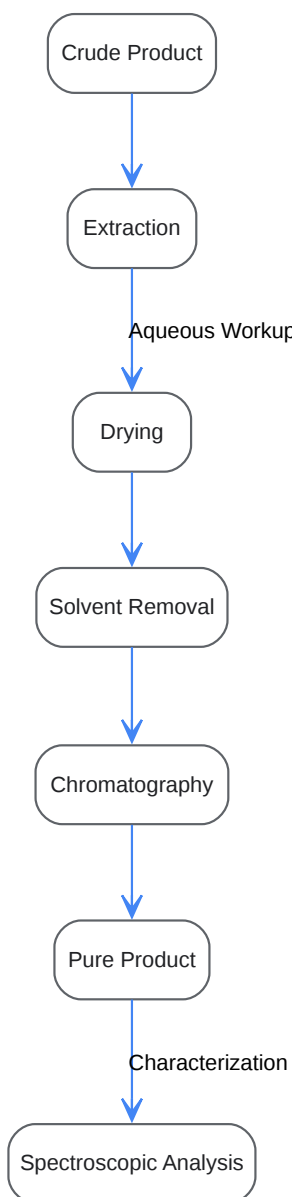
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Caption: Hypothetical Williamson Ether Synthesis Workflow.

## Purification and Analysis

Standard laboratory techniques would likely be employed for the purification and analysis of this compound.

General Purification and Analysis Workflow:



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Caption: General Purification and Analysis Workflow.

## Biological Activity and Signaling Pathways

There is currently no publicly available information regarding the biological activity of **2-(Oxolan-3-ylmethoxy)oxane**. No studies have been published that investigate its effects on biological systems or its potential involvement in any signaling pathways. This represents a significant knowledge gap and an area for future research.

## Safety and Handling

Specific safety and handling information for **2-(Oxolan-3-ylmethoxy)oxane** is not available. As with any chemical of unknown toxicity, it should be handled with care in a well-ventilated laboratory environment. Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times.

## Conclusion and Future Directions

**2-(Oxolan-3-ylmethoxy)oxane** is a compound for which basic chemical identifiers are known, but a comprehensive understanding of its physical, chemical, and biological properties is lacking. The absence of experimental data necessitates a cautious approach to its handling and use. Future research should focus on:

- **Synthesis and Characterization:** Development and publication of a reliable synthetic protocol followed by thorough characterization using modern analytical techniques (NMR, MS, IR, etc.).
- **Determination of Physical Properties:** Experimental measurement of key physical constants such as melting point, boiling point, and density.
- **Biological Screening:** Evaluation of its biological activity in various assays to explore its potential as a lead compound in drug discovery.

This guide underscores the need for foundational research to unlock the potential of novel chemical entities like **2-(Oxolan-3-ylmethoxy)oxane**.

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## References

- 1. 2-(Oxolan-3-ylmethoxy)oxane | C<sub>10</sub>H<sub>18</sub>O<sub>3</sub> | CID 3018674 - PubChem [pubchem.ncbi.nlm.nih.gov]
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